

# Investigating P2X1 Receptor Function with Ro 0437626: Application Notes and Protocols

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## Compound of Interest

Compound Name: Ro 0437626

Cat. No.: B1679425

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## Introduction

The P2X1 receptor, an ATP-gated cation channel, plays a crucial role in various physiological processes, including platelet aggregation, smooth muscle contraction, and neurotransmission. Its involvement in these pathways makes it a significant target for therapeutic intervention. **Ro 0437626** is a potent and selective antagonist of the P2X1 receptor, making it an invaluable tool for elucidating the receptor's function and for the development of novel therapeutics. These application notes provide detailed protocols for utilizing **Ro 0437626** to investigate P2X1 receptor function in various experimental settings.

## Data Presentation

The following tables summarize the quantitative data for **Ro 0437626**, providing a clear comparison of its activity and selectivity.

Table 1: Potency of **Ro 0437626** at the P2X1 Receptor

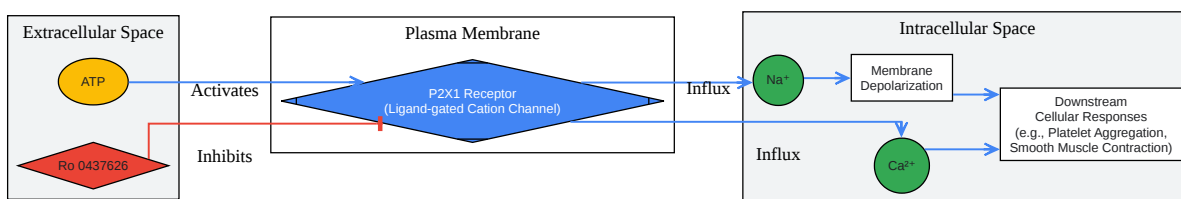
Parameter	Value	Reference
IC50	3 $\mu$ M	[1][2]

Table 2: Selectivity Profile of **Ro 0437626** Against Other P2X Receptors

Receptor Subtype	IC50	Fold Selectivity (vs. P2X1)	Reference
P2X2	> 100 $\mu$ M	> 33-fold	[1][2]
P2X3	> 100 $\mu$ M	> 33-fold	[1][2]
P2X2/3	> 100 $\mu$ M	> 33-fold	[1][2]

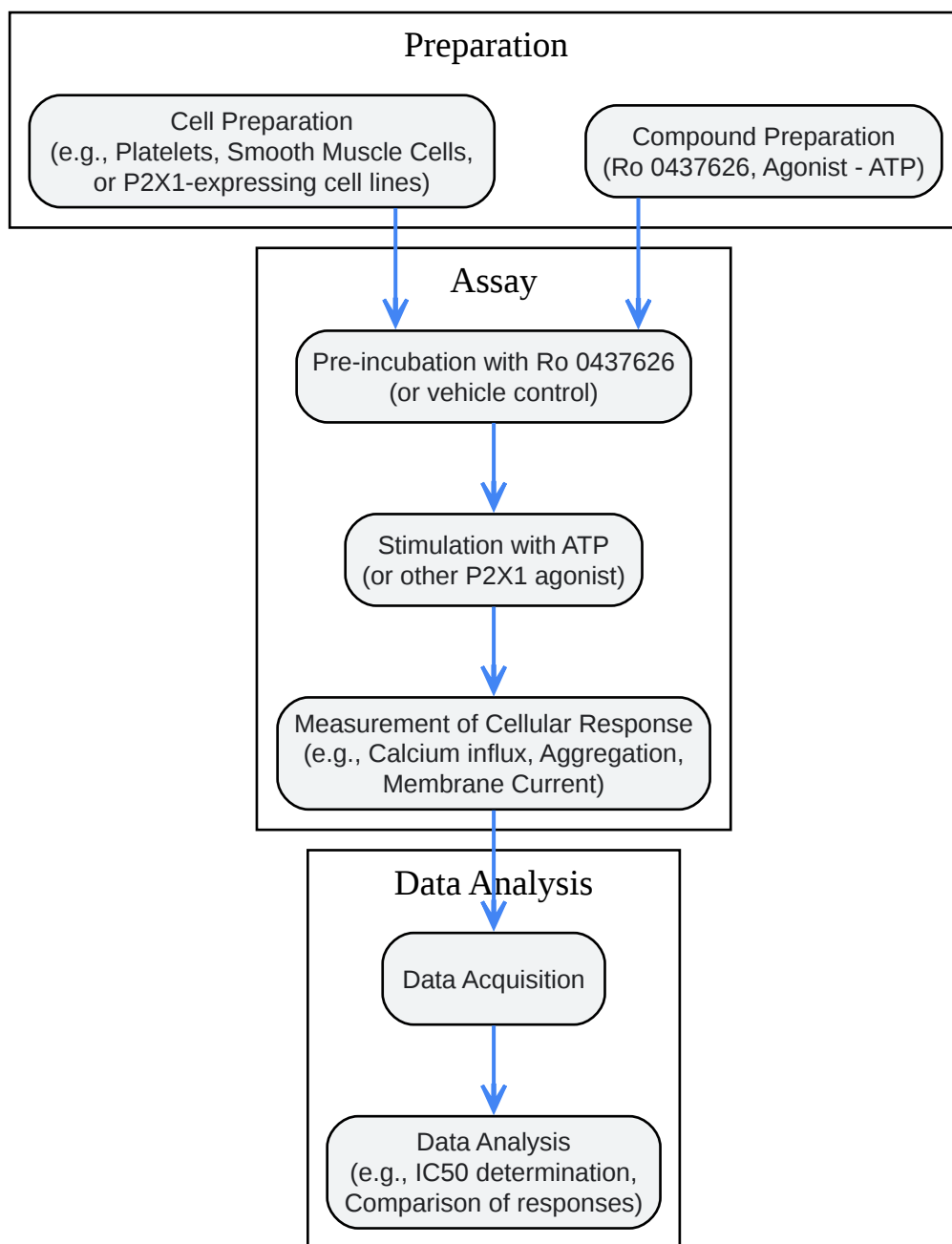
## Signaling Pathways and Experimental Workflows

To visualize the mechanisms of P2X1 receptor signaling and the experimental approaches to its study, the following diagrams are provided in DOT language.



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P2X1 Receptor Signaling Pathway.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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